

Application Notes: Sintered Bauxite as a High-Performance Proppant in Hydraulic Fracturing

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Compound of Interest

Compound Name: Bauxite

Cat. No.: B576324

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Introduction

Sintered **bauxite** is a premium, high-strength ceramic proppant utilized in hydraulic fracturing operations to ensure the sustained productivity of oil and gas wells, particularly in deep, high-pressure reservoirs.^[1] Unlike conventional frac sand, which is prone to crushing under high closure stresses, sintered **bauxite** maintains its integrity, providing a durable, highly conductive pathway for hydrocarbon flow.^[1] These application notes provide a comprehensive overview of the properties, manufacturing, and standardized testing protocols for sintered **bauxite** proppants, intended for researchers, scientists, and professionals in the energy sector.

Manufacturing Process

Sintered **bauxite** proppants are manufactured from high-quality **bauxite** ore through a multi-stage process:

- Raw Material Preparation: The process begins with the crushing and grinding of **bauxite** ore into a fine powder.^[2] Additional materials like manganese powder and other mineralizers may be mixed in to achieve desired properties.^{[2][3]}
- Pelletization: The powdered mixture is then pelletized, or formed into small, spherical beads, a critical step for ensuring optimal sphericity and roundness.^[3]
- Sintering: The pellets are subsequently sintered at high temperatures, typically between 1300°C and 1500°C.^[3] This high-temperature firing process transforms the **bauxite** into a

dense, durable ceramic with high compressive strength.

- Cooling and Classification: After sintering, the proppants are cooled and then screened to classify them into specific mesh size distributions, such as 20/40, 30/50, or 40/70, to meet the requirements of different fracturing jobs.[\[3\]](#)

Key Advantages of Sintered Bauxite Proppants

- Exceptional Crush Resistance: Sintered **bauxite** exhibits superior strength and resistance to crushing under high closure pressures, ensuring the longevity of the proppant pack and maintaining fracture conductivity.[\[4\]](#)[\[5\]](#)
- High Conductivity: The high strength and uniform, spherical shape of sintered **bauxite** particles create a highly permeable proppant pack, facilitating the efficient flow of oil and gas.
- Thermal Stability: **Bauxite** proppants can withstand the high-temperature environments often encountered in deep wells.
- Chemical Inertness: They are resistant to chemical degradation from formation fluids and fracturing chemicals.

Data Presentation: Typical Properties of Sintered Bauxite Proppants

The following tables summarize the typical physical and performance properties of sintered **bauxite** proppants based on industry standards.

Table 1: Physical Properties of Sintered **Bauxite** Proppants

| Property | Typical Value | API/ISO Test Method |
|------------------|-------------------------------|---------------------|
| Apparent Density | 3.50 - 3.80 g/cm ³ | API STD 19C |
| Bulk Density | 1.90 - 2.10 g/cm ³ | API STD 19C |
| Sphericity | ≥ 0.9 | API STD 19C |
| Roundness | ≥ 0.9 | API STD 19C |
| Acid Solubility | < 3% | API STD 19C |
| Turbidity | < 100 FTU | API STD 19C |

Table 2: Crush Resistance of Sintered **Bauxite** Proppants (Percent Fines Generated)

| Closure Stress (psi) | 20/40 Mesh | 30/50 Mesh |
|----------------------|------------|------------|
| 5,000 | < 1% | < 1% |
| 7,500 | < 2% | < 2% |
| 10,000 | < 4% | < 4% |
| 12,500 | < 6% | < 6% |
| 15,000 | < 8% | < 8% |

Data presented are typical values and may vary depending on the specific product and manufacturer.

Table 3: Long-Term Conductivity of Sintered **Bauxite** Proppants (md-ft)

| Closure Stress (psi) | 20/40 Mesh | 30/50 Mesh |
|----------------------|------------|------------|
| 2,000 | > 10,000 | > 8,000 |
| 4,000 | > 9,000 | > 7,000 |
| 6,000 | > 8,000 | > 6,000 |
| 8,000 | > 7,000 | > 5,000 |
| 10,000 | > 6,000 | > 4,000 |

Conductivity values are dependent on test conditions, including temperature and proppant concentration.

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate sintered **bauxite** proppants, based on American Petroleum Institute (API) and International Organization for Standardization (ISO) standards.[1][6]

Crush Resistance Test (API STD 19C / ISO 13503-2)

Objective: To determine the structural integrity of the proppant under high compressive loads.

Apparatus:

- Crush cell with a piston
- Hydraulic press capable of applying a constant loading rate
- Sieves for particle size analysis
- Balance

Procedure:

- A representative sample of the proppant is sieved to obtain a specific mesh size fraction.
- The proppant is placed in the crush cell to a specified volume.

- A piston is placed on top of the proppant pack.
- The cell is placed in a hydraulic press, and a compressive load is applied at a constant rate (e.g., 2000 psi/min) up to the target closure stress.[7]
- The load is held for a specified duration (e.g., 2 minutes).
- The load is released, and the proppant sample is carefully removed from the cell.
- A sieve analysis is performed on the crushed sample to separate the fines (particles smaller than the original mesh size).
- The mass of the fines is measured and expressed as a percentage of the initial sample mass.

Long-Term Conductivity Test (API RP 19D)

Objective: To measure the permeability and conductivity of a proppant pack under simulated reservoir conditions of closure stress and temperature.

Apparatus:

- Conductivity cell with pistons and fluid inlet/outlet ports
- Hydraulic press to apply closure stress
- Fluid pump to flow a test fluid (e.g., 2% KCl solution) at a constant rate
- Differential pressure transducer to measure pressure drop across the proppant pack
- Heating system to maintain the desired test temperature
- Data acquisition system

Procedure:

- The proppant is placed between two core slabs (e.g., Ohio sandstone) inside the conductivity cell to a specified concentration (e.g., 2 lbs/ft²).

- The cell is placed in a hydraulic press, and an initial closure stress is applied.
- The cell is heated to the desired test temperature (e.g., 250°F for ceramic proppants).[8]
- The test fluid is flowed through the proppant pack at a constant rate.
- The pressure drop across the proppant pack and the flow rate are measured.
- The closure stress is incrementally increased to the next level, and the measurements are repeated.[8] This is typically held for 50 hours at each stress level.[8]
- The permeability and conductivity are calculated at each stress level using Darcy's law.

Sphericity and Roundness Determination (API STD 19C)

Objective: To visually assess the shape of the proppant particles, which influences packing efficiency and conductivity.

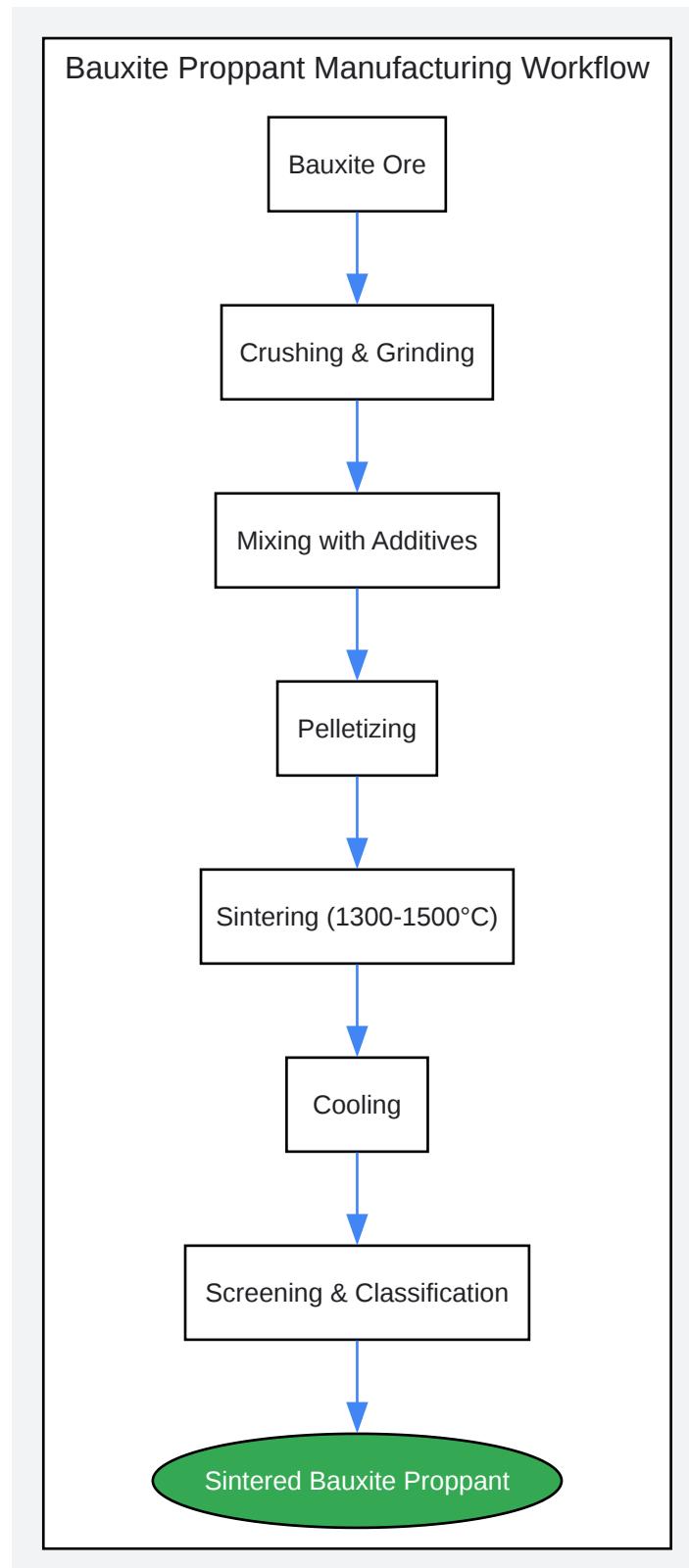
Apparatus:

- Microscope with a magnification of 10x to 40x
- Krumbein and Sloss chart for visual comparison of sphericity and roundness

Procedure:

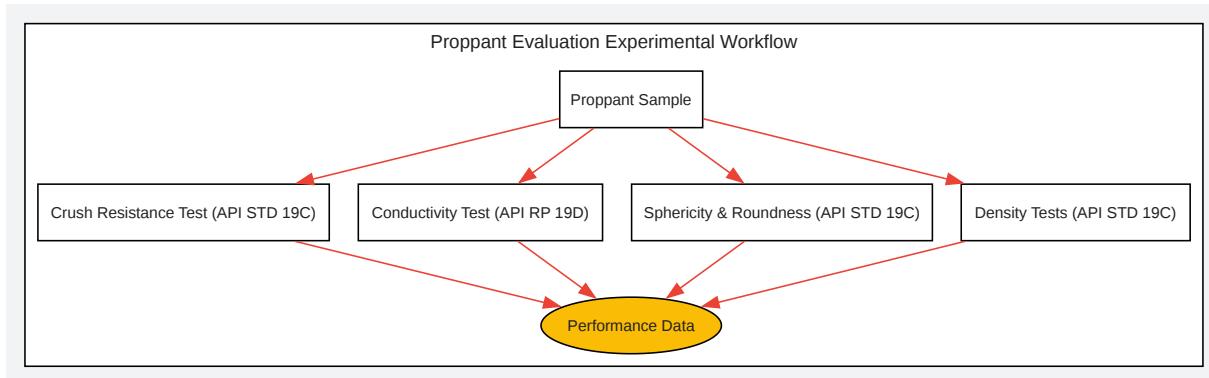
- A representative sample of the proppant is spread on a microscope slide.
- Individual proppant grains are observed under the microscope.
- The shape of each grain is compared to the outlines on the Krumbein and Sloss chart.
- Each grain is assigned a value for sphericity and roundness based on the best visual match on the chart (ranging from 0.1 to 0.9).
- The average sphericity and roundness for a statistically significant number of grains (typically 20-25) are calculated.

Mandatory Visualizations



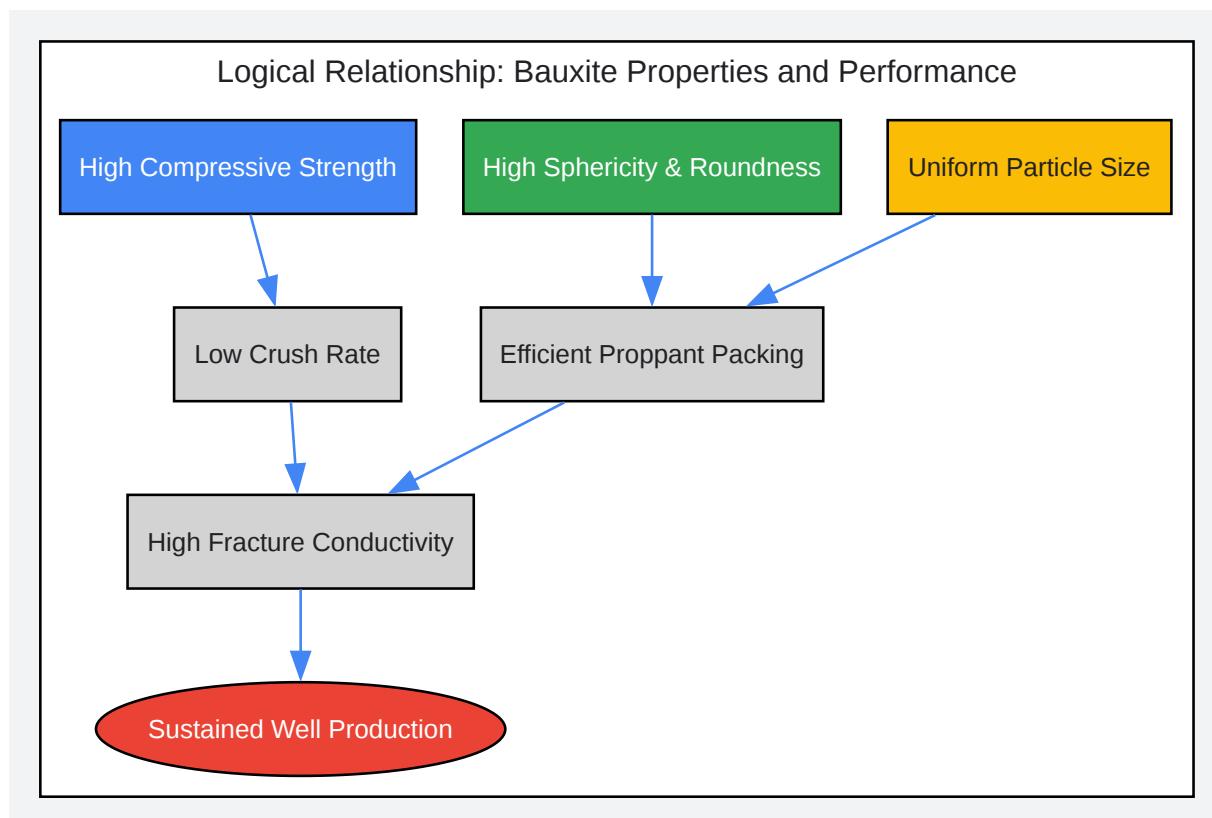
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Caption: **Bauxite** Proppant Manufacturing Workflow



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Caption: Proppant Evaluation Experimental Workflow



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Caption: Relationship between **Bauxite** Properties and Performance

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